

Manganese Halides in Perovskite Solar Cells: A Comparative Guide

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Compound of Interest

Compound Name: Manganese iodide

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The incorporation of manganese halides into perovskite solar cells (PSCs) has emerged as a promising strategy to enhance their performance and stability. This guide provides a comparative analysis of different manganese halides—specifically manganese(II) chloride (MnCl_2), manganese(II) bromide (MnBr_2), and manganese(II) iodide (MnI_2)—as doping agents in perovskite active layers. By examining their impact on key photovoltaic parameters, this document aims to offer researchers, scientists, and drug development professionals a comprehensive overview supported by experimental data.

Performance Comparison of Manganese Halide Dopants

The introduction of manganese halides into the perovskite crystal lattice has been shown to improve film quality, enhance charge carrier dynamics, and increase the overall power conversion efficiency (PCE) and stability of PSCs. The choice of the halide anion (Cl^- , Br^- , or I^-) in the manganese salt precursor can influence the crystallization process and the ultimate performance of the device.

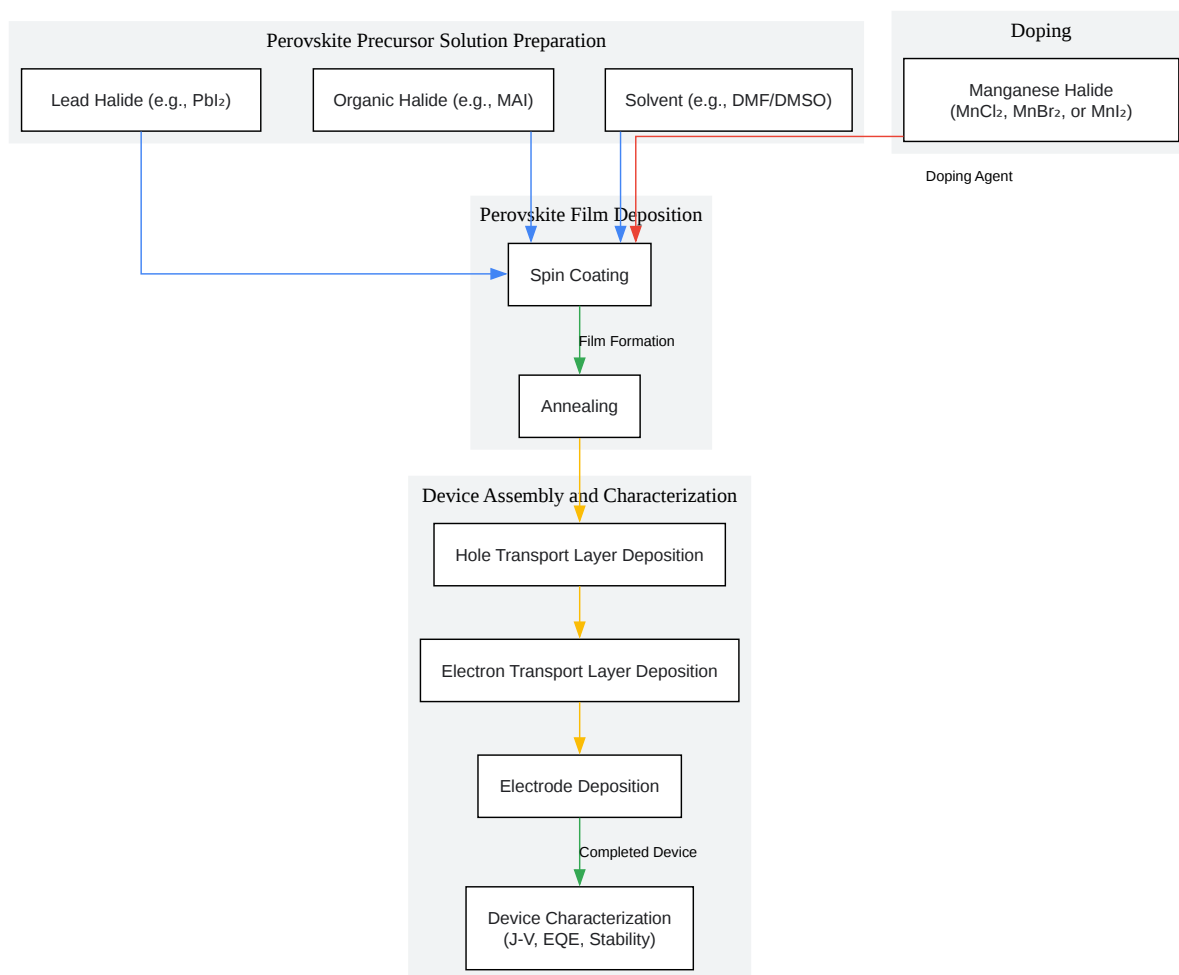
Below is a summary of the performance of perovskite solar cells doped with different manganese halides, based on published research. It is important to note that the experimental conditions, including the perovskite composition and fabrication methods, vary between studies, which can affect a direct comparison.

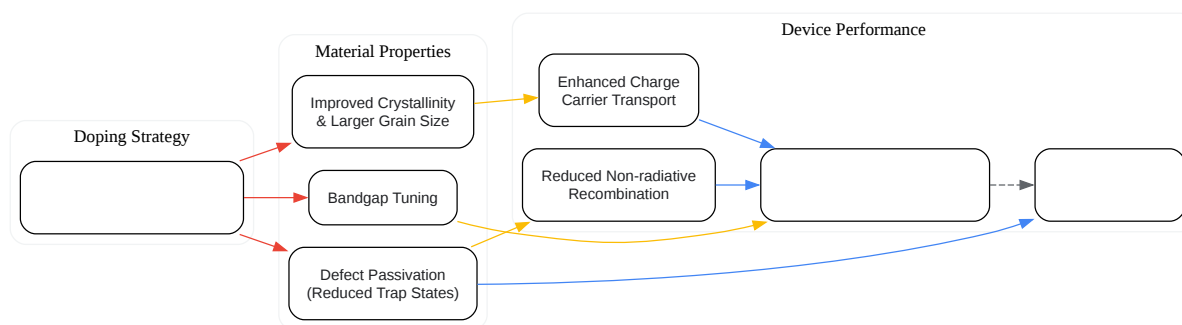
Manganese Halide	Perovskite Composition	Dopant Conc.	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Ref.
Control (Undoped)	MAPbI ₃	0%	17.68	-	-	-	[1]
MnI ₂	MAPb _{1-x} Mn _x I ₃	1% (excess)	19.09	-	-	-	[1]
Control (Undoped)	CsPbI ₂ Br	0%	13.47	-	-	-	[2]
MnCl ₂ + ZnCl ₂	CsPbI ₂ Br	0.25%	14.15	-	15.66	73.37	[2]
Control (Undoped)	CsPbBr ₃	0%	-	-	-	-	[1]
MnBr ₂	CsPbBr ₃	Varied	-	-	-	-	[1]

Note: Data for MnBr₂'s direct impact on a complete solar cell's PCE, Voc, Jsc, and FF in a comparative context was not available in the reviewed literature. Research on MnBr₂ has focused more on its effects on the optical properties of perovskite nanocrystals.

Mechanism of Action and Experimental Workflow

The incorporation of manganese halides into the perovskite precursor solution influences the nucleation and growth of the perovskite film. The manganese ions can partially substitute the lead ions in the perovskite lattice, which can passivate defects and improve the crystallinity of the film. The halide ions from the manganese salt can also affect the halide stoichiometry of the final perovskite material.





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